

# Commercial Suppliers and Technical Guide for Ornidazole-13C2,15N2

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## Compound of Interest

Compound Name: Ornidazole-13C2,15N2

Cat. No.: B15621826

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For researchers, scientists, and drug development professionals seeking to procure **Ornidazole-13C2,15N2** for research purposes, this technical guide provides an overview of commercial suppliers and relevant data. **Ornidazole-13C2,15N2** is the isotopically labeled version of Ornidazole, a 5-nitroimidazole derivative known for its antiprotozoal and antibacterial properties.<sup>[1]</sup> The labeled form is a critical tool in various research applications, particularly as an internal standard in quantitative analysis using mass spectrometry.

## Commercial Supplier Data

The following table summarizes the commercially available **Ornidazole-13C2,15N2** products based on currently available data. This information is crucial for comparing specifications and procuring the appropriate material for research needs.

Supplier	Catalog Number(s)	Product Description	Molecular Formula	Molecular Weight
Isotope Science / Alfa Chemistry	ACMA00064076	Ornidazole- 13C2,15N2	C5C2H10CINN2 O3	223.60
HPC Standards	680037	13C2,15N2- Ornidazole (10mg)	(13C)2C5H10Cl( 15N)2NO3	223 g/mol
690931	13C2,15N2- Ornidazole solution (1mL, 100 µg/ml in Acetonitrile)	(13C)2C5H10Cl( 15N)2NO3	223 g/mol	
MedChemExpress	Not specified	Ornidazole- 13C2,15N2	Not specified	Not specified
WITEGA Laboratorien	NM021	Ornidazole- 13C2,15N2	Not specified	Not specified
Honeywell Fluka (via Fisher Scientific)	Not specified	Ornidazol- 13C2,15N2 (10 mg)	Not specified	Not specified
HUBERLAB.	Not specified	Ornidazole- 13C2,15N2, Analytical standard, reference material	C513C2H10CIN1 5N2O	223.6 g/mol

## Experimental Protocols: A General Methodological Approach

While specific, detailed experimental protocols for **Ornidazole-13C2,15N2** are often proprietary or application-dependent, its primary use is as an internal standard in quantitative mass spectrometry assays, such as Liquid Chromatography-Mass Spectrometry (LC-MS). Below is a

generalized methodology for its application in the quantification of Ornidazole in a biological matrix.

**Objective: To accurately quantify the concentration of Ornidazole in a plasma sample using LC-MS with Ornidazole- $^{13}\text{C}_2,^{15}\text{N}_2$  as an internal standard.**

### **Materials:**

- Ornidazole analytical standard
- **Ornidazole- $^{13}\text{C}_2,^{15}\text{N}_2$**  internal standard
- Blank plasma
- Acetonitrile (ACN)
- Formic acid (FA)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges

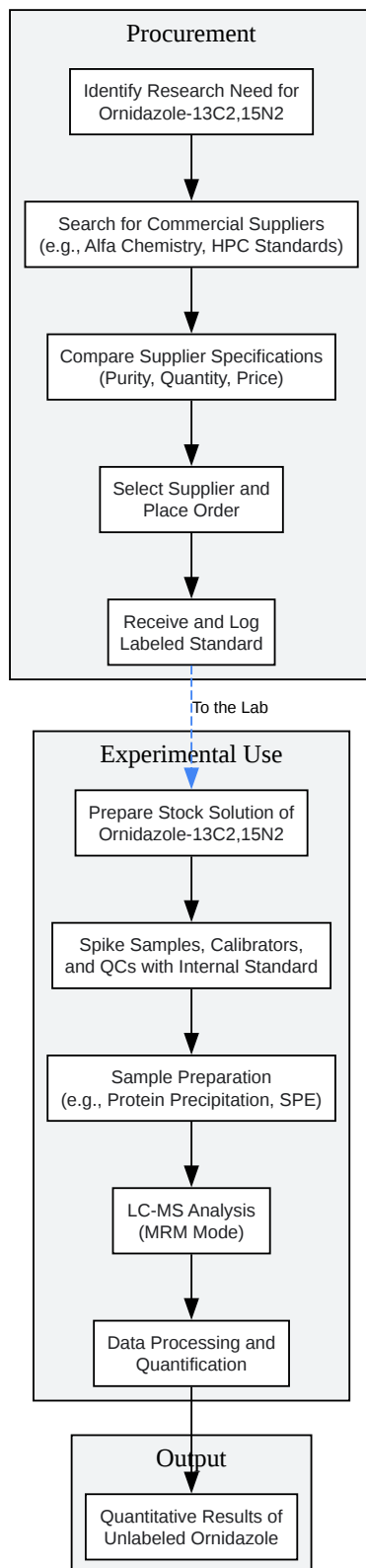
### **Methodology:**

- Preparation of Standard Solutions:
  - Prepare a stock solution of Ornidazole and **Ornidazole- $^{13}\text{C}_2,^{15}\text{N}_2$**  in a suitable solvent (e.g., methanol or acetonitrile).
  - Create a series of calibration standards by spiking blank plasma with known concentrations of the Ornidazole stock solution.
  - Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.
- Sample Preparation (Protein Precipitation & SPE):

- To an aliquot of plasma sample, calibration standard, or QC sample, add a fixed amount of the **Ornidazole-13C2,15N2** internal standard solution.
- Precipitate proteins by adding a volume of cold acetonitrile (e.g., 3x the plasma volume).
- Vortex and centrifuge the samples to pellet the precipitated proteins.
- The resulting supernatant can be directly injected or further purified using Solid Phase Extraction (SPE) for cleaner samples.
- LC-MS Analysis:
  - Liquid Chromatography (LC): Separate the analyte from matrix components using a suitable C18 column. A typical mobile phase could be a gradient of water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
  - Mass Spectrometry (MS): Utilize a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.
    - Monitor a specific precursor-to-product ion transition for Ornidazole.
    - Monitor a specific precursor-to-product ion transition for **Ornidazole-13C2,15N2**. The mass shift due to the isotopic labels will differentiate it from the unlabeled analyte.
- Data Analysis:
  - Calculate the peak area ratio of the Ornidazole to the **Ornidazole-13C2,15N2** internal standard for each sample.
  - Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
  - Determine the concentration of Ornidazole in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

# Logical Workflow for Procurement and Use of Labeled Standard

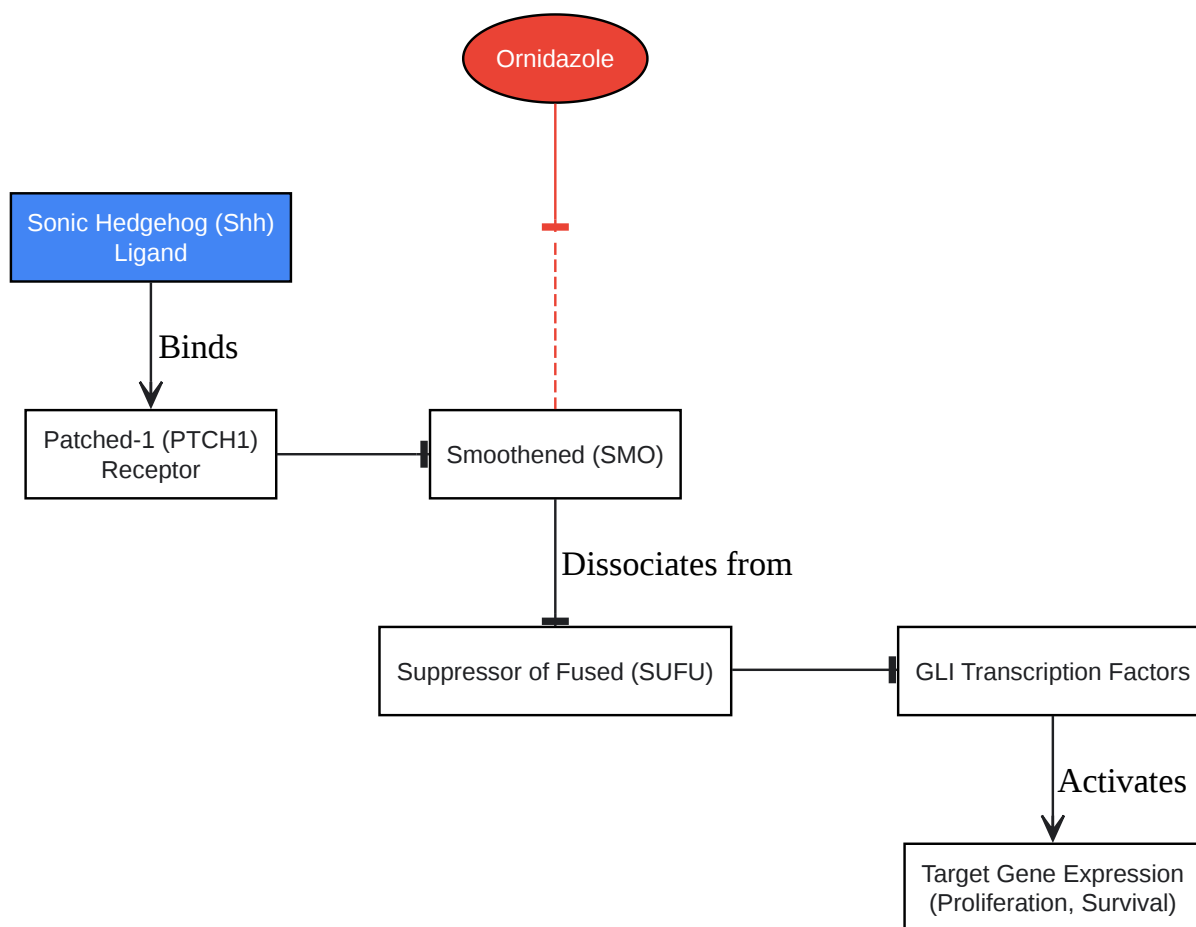


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Caption: Workflow for procuring and using **Ornidazole-13C2,15N2** in a research setting.

## Signaling Pathway Inhibition by Ornidazole

Ornidazole has been reported to inhibit the Sonic hedgehog (Shh) signaling pathway, which is relevant to its antitumor activity.[2]

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Caption: Inhibition of the Sonic hedgehog signaling pathway by Ornidazole.

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## References

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